

Oxidative Condensation of 2-Mercaptobenzothiazole (MBT) with Morpholine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Morpholinodithio)benzothiazole

Cat. No.: B160313

[Get Quote](#)

One of the most prevalent methods for synthesizing MDB is the oxidative condensation of 2-mercaptobenzothiazole (MBT) with morpholine.^{[1][2]} This approach leverages an oxidizing agent to facilitate the formation of the disulfide bond. A common and effective oxidizing agent for this reaction is sodium hypochlorite (NaClO).^{[1][2]}

Experimental Protocol:

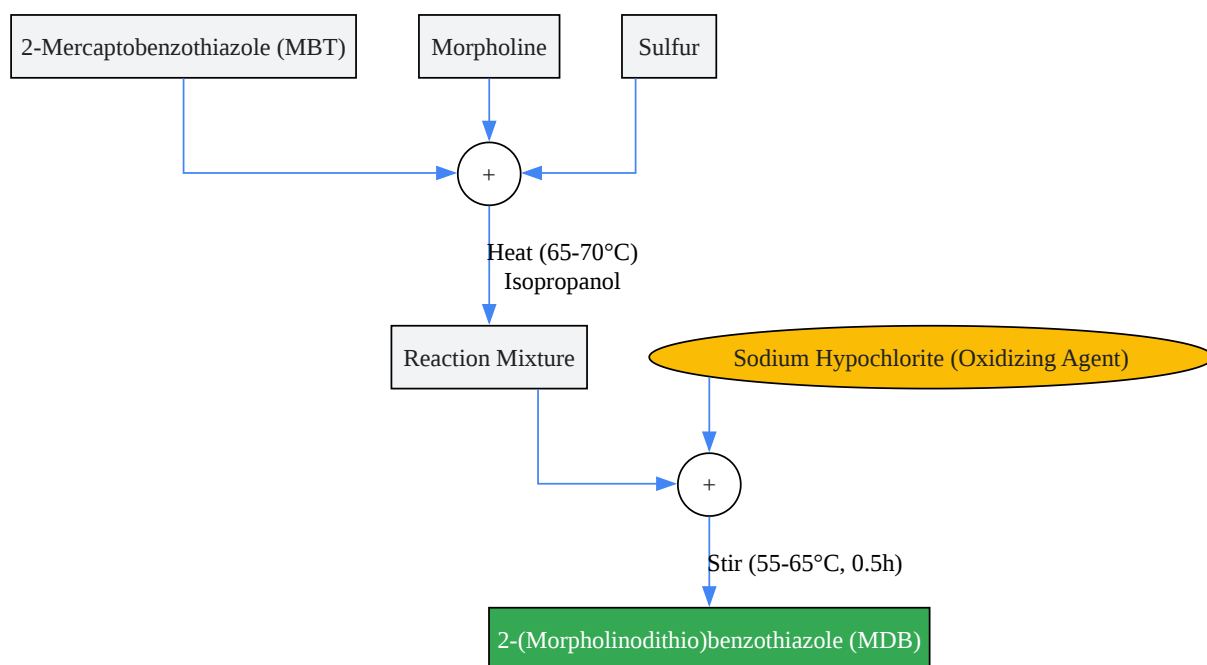
A detailed experimental protocol for this method is as follows:

- In a suitable reaction vessel, a mixture of 2-mercaptobenzothiazole (MBT), morpholine, and elemental sulfur is prepared in a solvent such as isopropanol.^{[1][3][4]}
- The mixture is heated to a temperature range of 65-70°C.^{[1][3][4]}
- A solution of sodium hypochlorite is then added slowly to the heated mixture.^{[1][3][4]}
- The reaction is allowed to proceed with stirring for a specified duration, typically around 30 minutes, while maintaining the temperature between 55-65°C.^{[3][4]}
- Upon completion, the reaction mixture is cooled to allow for the precipitation of the product.
- The solid product is collected by filtration, washed, and dried to yield 2-(Morpholinodithio)benzothiazole.^[5]

Quantitative Data:

Parameter	Value	Reference
Reactants	2-Mercaptobenzothiazole, Morpholine, Sulfur, Sodium Hypochlorite	[1][3][4]
Solvent	Isopropanol	[1][3][4]
Temperature	65-70°C (initial), 55-65°C (with NaClO)	[1][3][4]
Reaction Time	0.5 hours	[3][4]

Reaction Pathway:



[Click to download full resolution via product page](#)

Caption: Oxidative Condensation Pathway.

Reaction of 2,2'-Dithiobis(benzothiazole) (MBTS) with Morpholine

Another widely utilized industrial method involves the reaction of 2,2'-Dithiobis(benzothiazole) (MBTS) with morpholine.^[1] This synthesis route is characterized as a nucleophilic substitution reaction where morpholine attacks the disulfide bond of the MBTS molecule.^[1] The reaction is often facilitated by alkaline conditions, with the addition of a base like sodium hydroxide, which aids in the cleavage of the disulfide bond in MBTS.^[1]

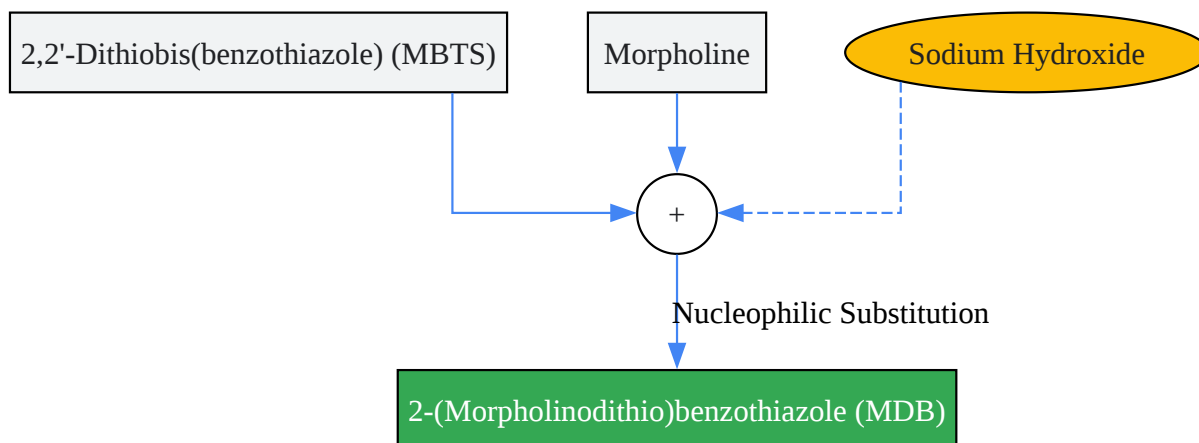
Experimental Protocol:

- 2,2'-Dithiobis(benzothiazole) (MBTS) is dissolved in a suitable solvent.
- Morpholine is added to the solution.
- A base, such as sodium hydroxide, is introduced to the reaction mixture to facilitate the cleavage of the disulfide bond and promote the nucleophilic attack by morpholine.^[1]
- The reaction is typically carried out with heating to ensure a reasonable reaction rate.
- After the reaction is complete, the product is isolated from the reaction mixture, often through precipitation and filtration.

Quantitative Data:

Parameter	Value	Reference
Reactants	2,2'-Dithiobis(benzothiazole) (MBTS), Morpholine	^[1]
Catalyst/Promoter	Sodium Hydroxide (alkaline conditions)	^[1]
Reaction Type	Nucleophilic Substitution	^[1]

Reaction Pathway:



[Click to download full resolution via product page](#)

Caption: Nucleophilic Substitution Pathway.

Synthesis from 2-(Morpholinothio)benzothiazole and Sulfur

This pathway involves the addition of a sulfur atom to 2-(morpholinothio)benzothiazole to form the desired dithio compound. This method can produce high yields of the final product.[5]

Experimental Protocol:

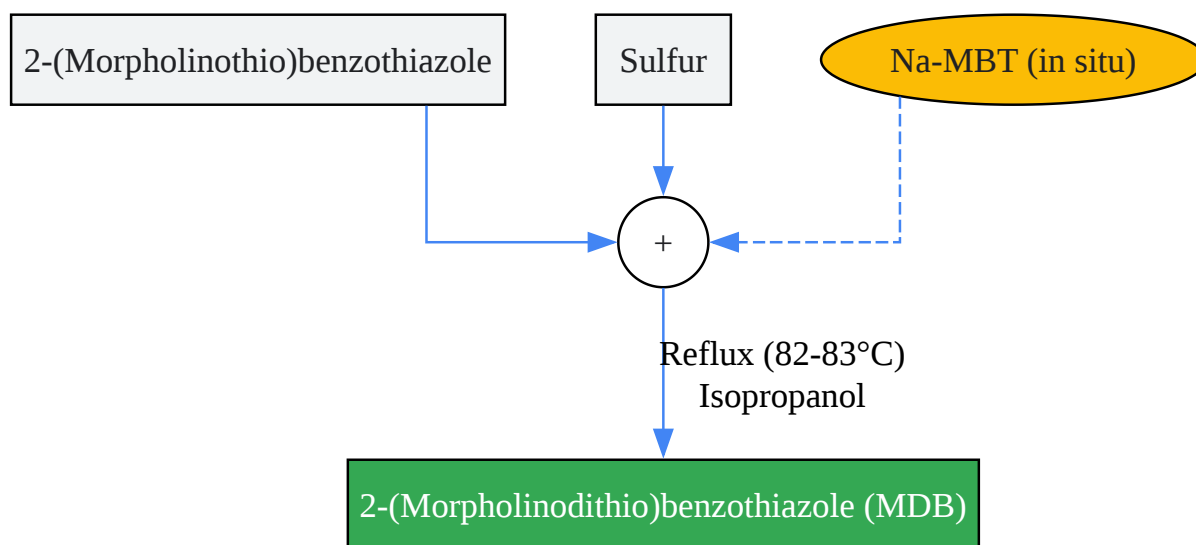
- Charge a reactor with 2-(morpholinothio)benzothiazole (0.1 mole), elemental sulfur (0.1 mole), and anhydrous isopropyl alcohol (150 ml).[5]
- A catalyst, the sodium salt of mercaptobenzothiazole, is formed in situ by adding solid sodium hydroxide (0.01 mole) and then 2-mercaptobenzothiazole (0.01 mole) to the mixture. [5]
- The reaction mixture is stirred and heated to reflux temperature (approximately 82-83°C) for about 1-2 hours.[5][6] A clear solution typically forms within 15 to 75 minutes.[5]
- The mixture is then cooled to 30°C, during which the product begins to precipitate.[5]
- Continue cooling to 0-10°C and hold for about 30 minutes.[5]

- The solid product is collected by filtration and air-dried at 25-30°C.[5]

Quantitative Data:

Parameter	Value	Reference
Reactants	2-(Morpholinothio)benzothiazole, Sulfur	[5]
Solvent	Anhydrous Isopropyl Alcohol	[5]
Catalyst	Sodium salt of 2-mercaptobenzothiazole (formed in situ)	[5]
Temperature	Reflux (82-83°C)	[5][6]
Reaction Time	1-2 hours	[5]
Yield	94.4-95%	[5]
Melting Point of Product	132-136°C	[5]

Reaction Pathway:



[Click to download full resolution via product page](#)

Caption: Sulfur Addition Pathway.

Reaction with Morpholine and Sulfur Monochloride

An alternative established route involves the reaction of 2-mercaptobenzothiazole with morpholine and sulfur monochloride (S_2Cl_2).^[1] This can be a two-step process where morpholine first reacts with sulfur monochloride.^[1]

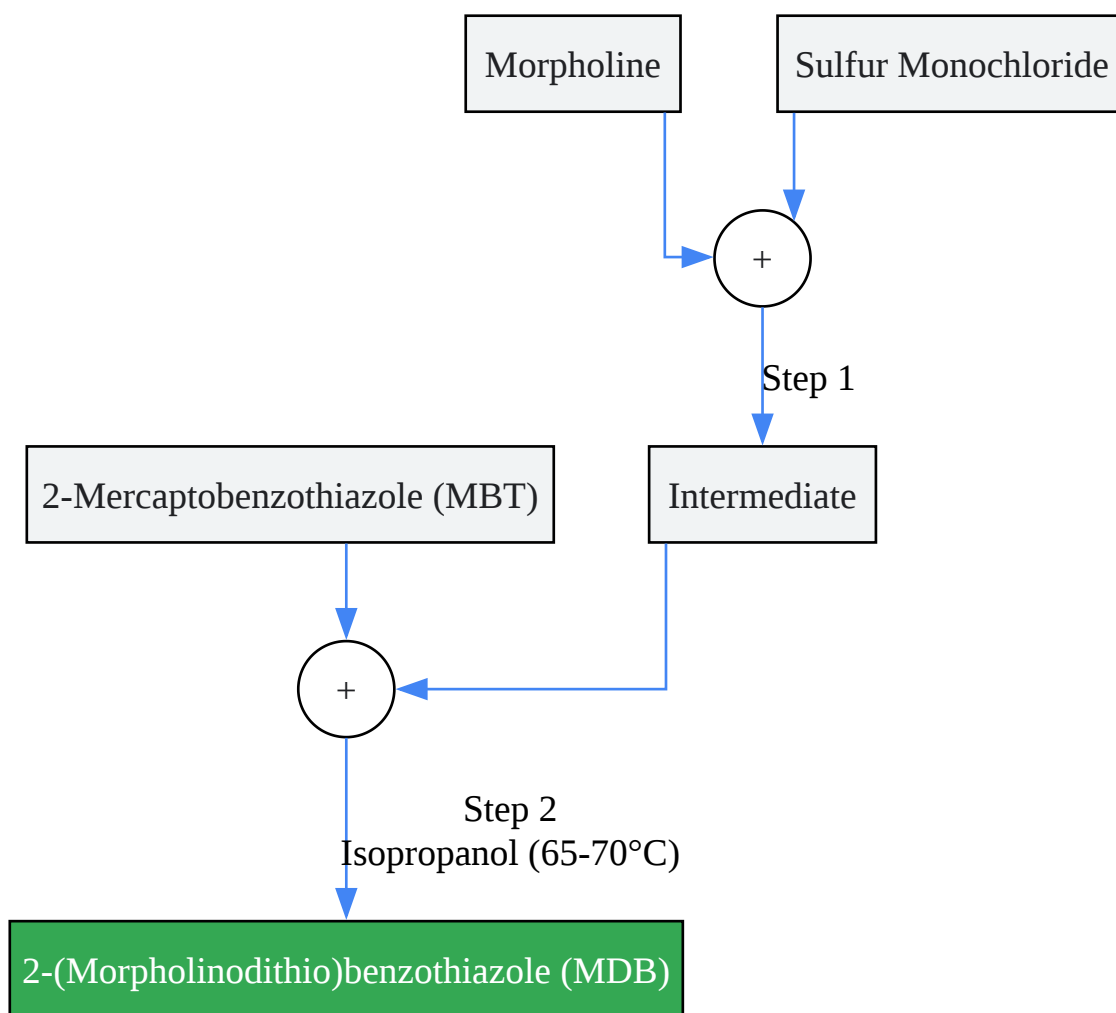
Experimental Protocol:

- In the first step, morpholine is reacted with sulfur monochloride to potentially form an intermediate such as morpholine sulfide.
- This intermediate is then coupled with 2-mercaptobenzothiazole.
- The reaction conditions, including solvent and temperature, are critical for optimizing the yield and purity of the final product. For instance, conducting the reaction in isopropanol at 65–70°C has been reported.^[1]

Quantitative Data:

Parameter	Value	Reference
Reactants	2-Mercaptobenzothiazole, Morpholine, Sulfur Monochloride	^[1]
Solvent	Isopropanol	^[1]
Temperature	65-70°C	^[1]

Reaction Pathway:



[Click to download full resolution via product page](#)

Caption: Sulfur Monochloride Pathway.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-(Morpholinodithio)benzothiazole | 95-32-9 | Benchchem [benchchem.com]
- 2. 2-(MORPHOLINOTHIO)-BENZOTHAZOLE - Ataman Kimya [atamanchemicals.com]

- 3. chembk.com [chembk.com]
- 4. echemi.com [echemi.com]
- 5. prepchem.com [prepchem.com]
- 6. Buy 2-(Morpholinodithio)benzothiazole | 95-32-9 [smolecule.com]
- To cite this document: BenchChem. [Oxidative Condensation of 2-Mercaptobenzothiazole (MBT) with Morpholine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160313#synthesis-pathways-for-2-morpholinodithio-benzothiazole]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com